

Physical properties of 5-Methyl-2-heptanamine (boiling point, solubility)

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Compound of Interest

Compound Name: 5-Methyl-2-heptanamine

Cat. No.: B1630622

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An In-depth Technical Guide to the Physical Properties of **5-Methyl-2-heptanamine**

Introduction

5-Methyl-2-heptanamine (CAS No: 53907-81-6) is a primary aliphatic amine with a branched hydrocarbon chain.[1] As a member of the amine family, its chemical behavior and physical properties are dictated by the presence of the basic amino group (-NH₂) and the size and structure of its alkyl framework.[2][3] Understanding its core physical characteristics, such as boiling point and solubility, is fundamental for professionals in research, chemical synthesis, and drug development. These properties govern the compound's handling, storage, reaction conditions, and pharmacokinetic profile in potential therapeutic applications.

This technical guide provides a detailed examination of the boiling point and solubility of **5-Methyl-2-heptanamine**. It synthesizes theoretical principles with actionable experimental protocols, offering a comprehensive resource for scientists and researchers.

Physicochemical Profile of 5-Methyl-2-heptanamine

A summary of the key physical and chemical properties of **5-Methyl-2-heptanamine** is presented below. These values serve as a critical baseline for experimental design and application.

Property	Value	Source
Molecular Formula	C ₈ H ₁₉ N	[1][4][5]
Molecular Weight	129.24 g/mol	[1][4]
IUPAC Name	5-methylheptan-2-amine	[4]
Boiling Point	157-157.5 °C	[1]
Water Solubility	3.1 g/L (at 25 °C) (Slightly Soluble)	[5]
Predicted pKa	11.04 ± 0.35	[5]

Boiling Point: Theory and Determination

The boiling point of a substance is a critical indicator of the strength of its intermolecular forces. For primary amines like **5-Methyl-2-heptanamine**, these forces are a combination of van der Waals dispersion forces and hydrogen bonding.

Expertise & Experience: The Causality Behind Boiling Point

The boiling point of **5-Methyl-2-heptanamine** (157-157.5 °C) is significantly influenced by its molecular structure.[1]

- **Hydrogen Bonding:** As a primary amine, **5-Methyl-2-heptanamine** has two hydrogen atoms attached to the nitrogen, enabling it to act as both a hydrogen bond donor and acceptor.[3][6] These hydrogen bonds are stronger than the dipole-dipole interactions in molecules of similar size but weaker than the hydrogen bonds found in alcohols, as nitrogen is less electronegative than oxygen.[7][8] This is why its boiling point is higher than that of alkanes with a similar molar mass but lower than that of corresponding alcohols.[8]
- **Molecular Weight and Branching:** The boiling point of amines increases with molecular mass due to stronger van der Waals forces.[7] The branching in the alkyl chain of **5-Methyl-2-heptanamine** can slightly lower the boiling point compared to its straight-chain isomer, octan-2-amine, by reducing the surface area available for intermolecular contact. However,

its boiling point is very similar to its isomer, 6-Methyl-2-heptanamine (154-156 °C), indicating a minor influence of the methyl group's position in this case.^[9]

Trustworthiness: A Self-Validating Protocol for Boiling Point Determination

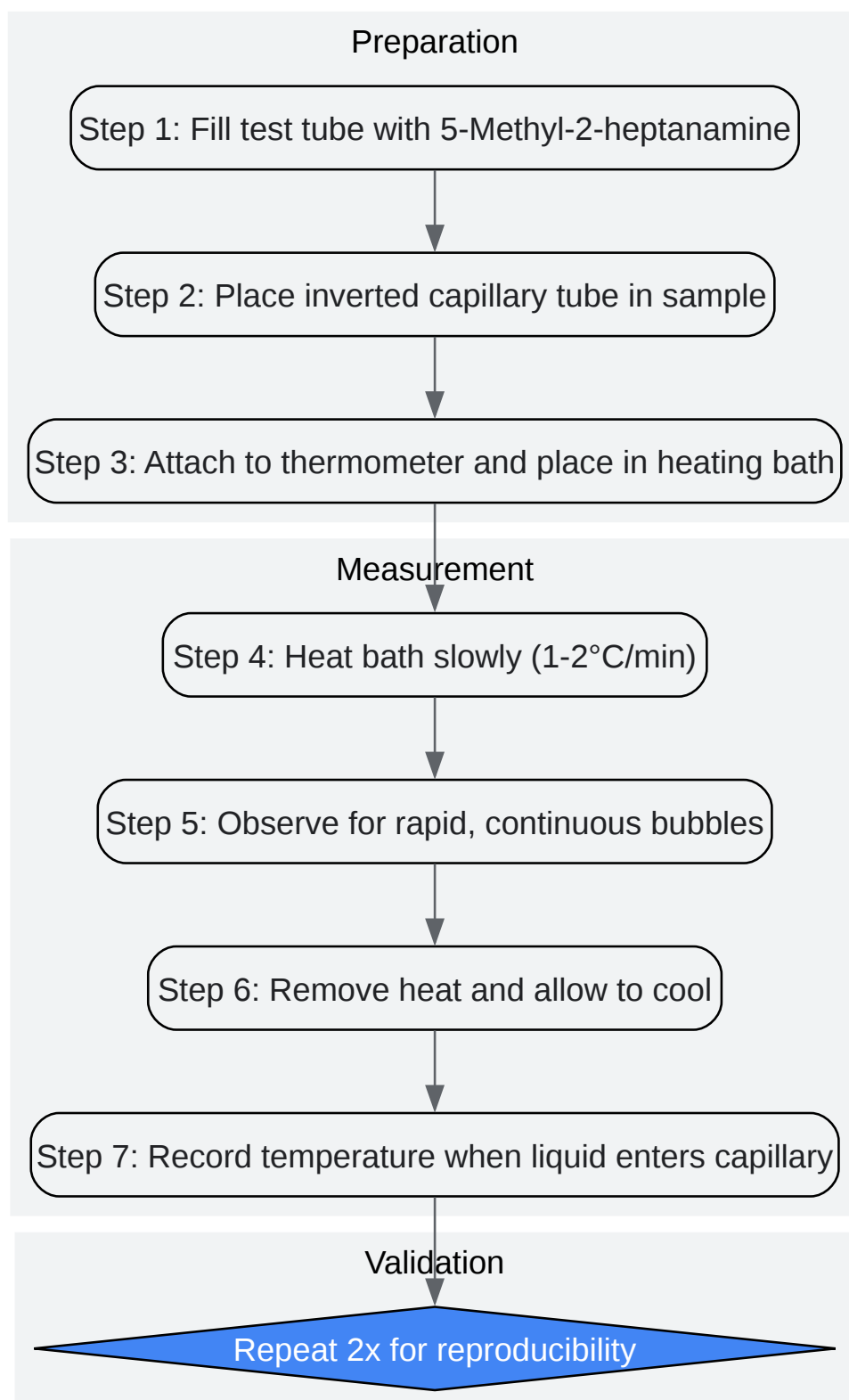
This protocol describes a micro-boiling point determination method, which is suitable for small sample quantities and ensures accuracy through careful observation of the phase transition.

Experimental Protocol: Micro-Boiling Point Determination

- Apparatus Setup:
 - Secure a capillary tube (sealed at one end) to a thermometer using a rubber band or wire. The open end of the capillary tube should face downwards.
 - Introduce a small amount (2-3 drops) of **5-Methyl-2-heptanamine** into a small-diameter test tube (Thiele tube or similar).
 - Place the inverted capillary tube into the test tube containing the amine.
 - Immerse the apparatus in a heating bath (e.g., mineral oil or a calibrated heating block) ensuring the sample is below the liquid level.
- Heating and Observation:
 - Heat the bath slowly, at a rate of approximately 1-2 °C per minute, while stirring to ensure uniform temperature distribution.
 - Rationale: Slow, even heating is critical to accurately pinpoint the temperature at which the liquid and vapor phases are in equilibrium.
 - Observe the inverted capillary tube. As the temperature rises, a stream of bubbles will begin to emerge from the open end of the capillary. This occurs as the air trapped inside expands and is displaced by the vapor of the amine.
- Boiling Point Identification:

- Continue heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.
- Rationale: At this precise moment, the vapor pressure of the substance equals the external atmospheric pressure, which is the definition of the boiling point.
- Validation:
 - Repeat the measurement at least twice to ensure reproducibility. The readings should agree within 1-2 °C.
 - Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

Visualization: Boiling Point Determination Workflow



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Caption: Workflow for micro-boiling point determination.

Solubility: A Multifaceted Property

The solubility of an amine is dependent on the solvent's nature (polar vs. non-polar) and, for aqueous solutions, the pH.

Expertise & Experience: The Driving Forces of Solubility

- **Aqueous Solubility:** **5-Methyl-2-heptanamine** has a limited water solubility of 3.1 g/L.[5] This is consistent with general solubility rules for amines, which state that the borderline for water solubility is around five to six carbon atoms.[8] With eight carbon atoms, the hydrophobic character of the alkyl chain dominates over the hydrophilic nature of the small polar amino group, limiting its ability to dissolve in water.[10][11]
- **Solubility in Acid:** Amines are weak bases due to the lone pair of electrons on the nitrogen atom.[2] They react with acids, such as hydrochloric acid (HCl), to form ammonium salts.[11][12]
 - $\text{R-NH}_2 + \text{HCl} \rightarrow \text{R-NH}_3^+\text{Cl}^-$
- This resulting salt is ionic and therefore significantly more soluble in water than the original neutral amine.[10][12] This property is crucial in drug development for formulating amine-containing drugs as water-soluble salts.
- **Organic Solubility:** Like most organic compounds with significant hydrocarbon character, **5-Methyl-2-heptanamine** is expected to be soluble in common non-polar or weakly polar organic solvents like diethyl ether, dichloromethane, or hexane.[10]

Trustworthiness: A Self-Validating Protocol for Solubility Assessment

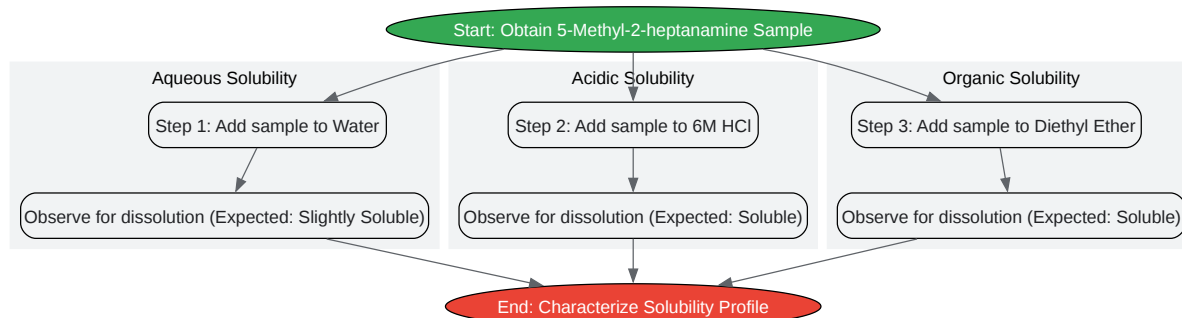
This protocol provides a systematic approach to qualitatively assess the solubility of **5-Methyl-2-heptanamine** in various solvents.

Experimental Protocol: Qualitative Solubility Testing

- Preparation:

- Label three separate test tubes: "Water," "6M HCl," and "Diethyl Ether."
- Add 2 mL of the respective solvent to each test tube.
- Solubility in Water:
 - Add 5 drops of **5-Methyl-2-heptanamine** to the "Water" test tube.
 - Stir the mixture vigorously for 2-3 minutes.
 - Observe if the amine dissolves completely (forms a single, clear phase) or remains as a separate layer or emulsion. Record the observation.[\[12\]](#)
 - Test the pH of the solution with pH paper; a basic pH is expected if dissolution occurs.[\[12\]](#)
- Solubility in Acidic Solution:
 - Add 5 drops of **5-Methyl-2-heptanamine** to the "6M HCl" test tube.
 - Stir vigorously and observe any changes in solubility compared to water. Note any heat evolution, which may indicate an acid-base reaction.[\[11\]](#)[\[12\]](#)
 - Rationale: This step validates the basic nature of the amine. A substance that is insoluble in water but soluble in aqueous acid is very likely a basic compound like an amine.[\[11\]](#)
- Solubility in Organic Solvent:
 - Add 5 drops of **5-Methyl-2-heptanamine** to the "Diethyl Ether" test tube.
 - Stopper and shake the test tube (ensure proper venting).
 - Observe for complete miscibility.
 - Rationale: This confirms the compound's lipophilic ("fat-loving") character, which is essential for predicting its behavior in non-polar environments.

Visualization: Solubility Determination Workflow



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Caption: Workflow for qualitative solubility assessment.

Conclusion

The physical properties of **5-Methyl-2-heptanamine** are characteristic of a primary amine with a significant alkyl component. Its boiling point of 157-157.5 °C is a result of intermolecular hydrogen bonding and van der Waals forces. Its solubility profile—slight solubility in water, high solubility in aqueous acid, and high solubility in organic solvents—is a direct consequence of the interplay between its polar amine head and its non-polar hydrocarbon tail. A thorough understanding and experimental validation of these properties are indispensable for the effective and safe utilization of this compound in any scientific or industrial setting.

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